

A Researcher's Guide to the Safe Disposal of 3-Methylchrysene

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Compound of Interest

Compound Name: 3-Methylchrysene

Cat. No.: B135459

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This guide provides comprehensive, step-by-step procedures for the proper management and disposal of **3-Methylchrysene**, a polycyclic aromatic hydrocarbon (PAH). As a compound frequently used in toxicological research and as a reference standard, its handling demands rigorous safety protocols to protect laboratory personnel and the environment.^[1] The causality behind each procedural step is explained to ensure a deep understanding of the required safety measures, fostering a culture of self-validating safety systems within the laboratory.

Hazard Profile of 3-Methylchrysene

3-Methylchrysene is a methyl derivative of chrysene, belonging to the class of PAHs that are ubiquitous environmental contaminants formed from the incomplete combustion of organic materials.^{[2][3][4]} Understanding its specific hazard profile is the foundation for its safe handling and disposal.

Table 1: **3-Methylchrysene** Hazard Summary

Property	Identifier/Information	Source(s)
CAS Number	3351-31-3	[5] [6]
Molecular Formula	C ₁₉ H ₁₄	[5]
GHS Signal Word	Warning	[5]
Primary Health Hazards	Causes serious eye irritation. [5] May cause cancer (IARC Group 3: Not classifiable as to its carcinogenicity to humans, but handle with caution as a potential carcinogen). [5] [7]	
Primary Environmental Hazards	Very toxic to aquatic life with long-lasting effects. [5] [7]	

Core Principles of 3-Methylchrysene Waste Management

The fundamental principle governing the disposal of **3-Methylchrysene** is that all materials that have come into contact with the substance are considered hazardous waste.[\[8\]](#) This "contained-in" policy, as guided by the Environmental Protection Agency (EPA), dictates that personal protective equipment (PPE), labware, and cleaning materials must be managed as hazardous waste if contamination cannot be removed.[\[9\]](#) Disposal must always comply with local and national regulations, such as those set by the EPA's Resource Conservation and Recovery Act (RCRA).[\[10\]](#) The ultimate goal is to prevent any release into the environment, particularly waterways, due to its high aquatic toxicity.[\[7\]](#)

Pre-Disposal Safety and Handling

Proper disposal begins with safe handling. All manipulations of **3-Methylchrysene**, whether in solid or solution form, must be conducted within a certified chemical fume hood to prevent inhalation of aerosols or dust.[\[8\]](#)

Essential Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves, such as nitrile.
- Body Protection: A lab coat must be worn at all times.[\[8\]](#)

Step-by-Step Waste Segregation and Collection Protocol

Meticulous segregation of waste at the point of generation is critical. Never mix **3-Methylchrysene** waste with non-hazardous trash or other chemical waste streams unless explicitly directed by your institution's Environmental Health and Safety (EHS) department.[\[8\]](#)

Protocol for Solid Waste

This category includes unused or expired **3-Methylchrysene** powder, contaminated gloves, bench paper, pipette tips, and other disposable labware.[\[8\]](#)

- Designate a Container: Use a clearly labeled, sealable container designated for solid hazardous waste. The container should be made of a material compatible with any solvents that may be present on the waste.
- Collect Waste: Place all contaminated solid materials directly into the designated container.
- Avoid Dust Generation: When handling the pure compound, take care to avoid creating dust.
- Seal and Label: Once the container is full or the experiment is complete, securely seal the container. Ensure the label clearly states "Hazardous Waste" and lists "**3-Methylchrysene**" as a primary constituent.

Protocol for Liquid Waste

This includes solutions containing **3-Methylchrysene** and the first rinse of solvents used to decontaminate glassware.[\[8\]](#)

- Designate a Container: Use a labeled, sealed, and leak-proof container, typically a safety-coated glass or polyethylene carboy, intended for organic solvent waste.

- Collect Waste: Carefully pour or pipette all liquid waste containing **3-Methylchrysene** into this container.
- Manage Headspace: Do not overfill the container; leave adequate headspace (at least 10%) to allow for vapor expansion.
- Seal and Label: Keep the container sealed when not in use. The label must identify the contents, including all solvents and an estimated concentration of **3-Methylchrysene**.

Protocol for Sharps Waste

This includes needles, scalpels, or broken glassware contaminated with **3-Methylchrysene**.

- Use a Sharps Container: Place all contaminated sharps into a designated, puncture-proof sharps container.
- Labeling: The sharps container must be labeled as hazardous waste and indicate contamination with **3-Methylchrysene**.
- Do Not Recap Needles: Follow standard sharps safety protocols to prevent injury.

Decontamination of Reusable Glassware

- Initial Rinse: Perform an initial rinse with a small amount of a suitable organic solvent (e.g., acetone or methylene chloride). This initial rinsate is considered hazardous liquid waste and must be collected in the designated liquid waste container.^[8]
- Subsequent Washing: After the initial hazardous rinse, glassware can typically be washed using standard laboratory procedures. Consult your EHS office for specific institutional requirements.

Spill Management

In the event of a spill, immediate and correct action is required to mitigate exposure and environmental contamination.

- Alert Personnel: Notify others in the immediate area.

- Evacuate if Necessary: If the spill is large or in a poorly ventilated area, evacuate and contact your institution's emergency response team.
- Contain the Spill: Prevent the spill from spreading or entering drains.[\[11\]](#)
- Absorb and Collect: Use an inert absorbent material (e.g., vermiculite, dry sand) to soak up the spill.[\[7\]](#)
- Package Waste: Carefully sweep or scoop the absorbent material and place it into a designated solid hazardous waste container.
- Decontaminate Area: Clean the affected area with a solvent-soaked cloth. The cloth and any contaminated PPE must be disposed of as solid hazardous waste.

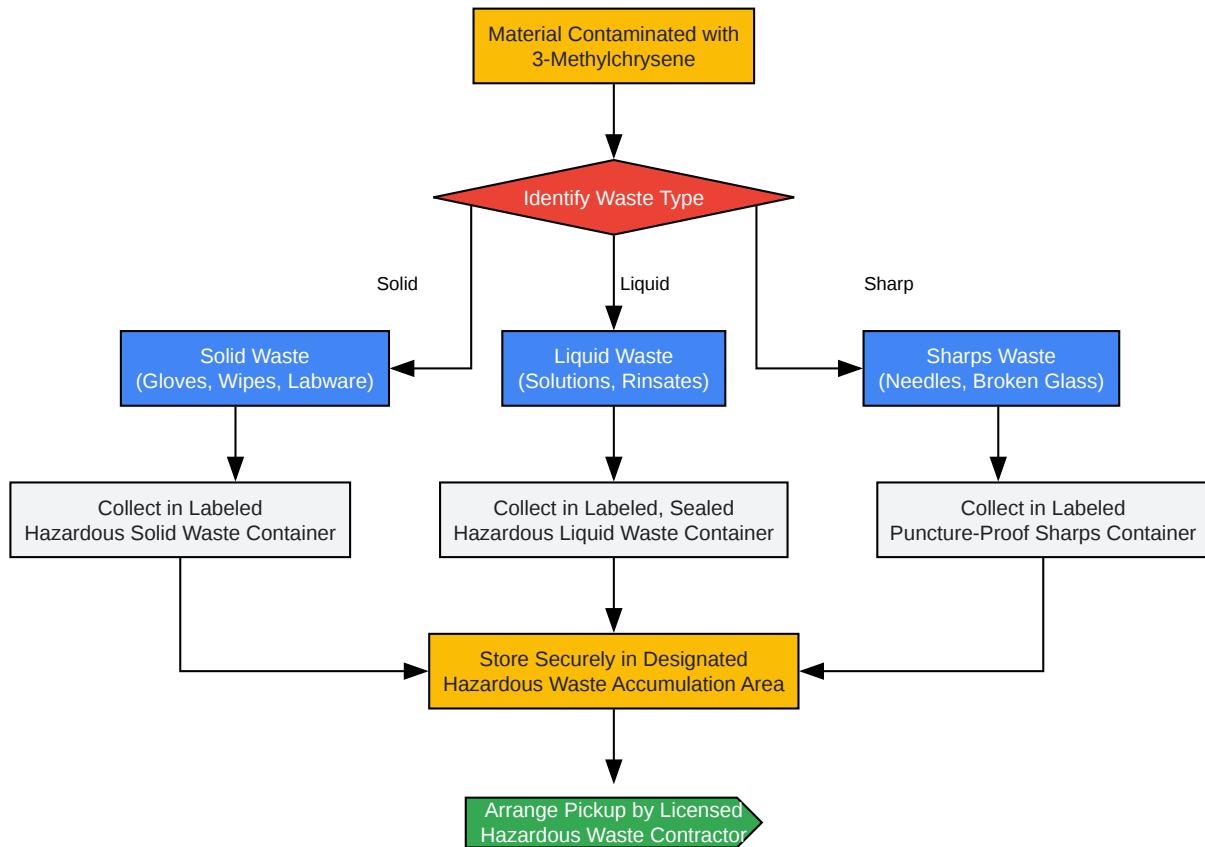
Final Disposal Pathway

The only acceptable method for the final disposal of **3-Methylchrysene** is through a licensed hazardous waste management facility.[\[7\]](#)[\[8\]](#)

- Secure Storage: Store sealed and labeled waste containers in a designated, secure hazardous waste accumulation area until they are collected.
- Professional Collection: Arrange for pickup by your institution's EHS department or a contracted hazardous waste disposal company.
- Ultimate Destruction: These licensed facilities will typically use high-temperature incineration to destroy the PAHs, which is an effective method for hazardous organic compounds.[\[12\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper segregation and disposal of waste contaminated with **3-Methylchrysene**.



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Caption: Decision workflow for the proper segregation and disposal of **3-Methylchrysene** waste.

References

- Toxicological Profile for Polycyclic Aromatic Hydrocarbons (PAHs). (1995). Agency for Toxic Substances and Disease Registry (ATSDR), U.S. Department of Health and Human Services.
- Safety Data Sheet: AgiSyn 2852. (n.d.). Covestro LLC.
- **3-Methylchrysene.** (n.d.). PubChem, National Center for Biotechnology Information.
- Polycyclic Aromatic Hydrocarbons (PAHs). (n.d.). Illinois Department of Public Health.
- Polycyclic Aromatic Hydrocarbons Carcinogenic Risk Analysis. (2023). Brio-Medical.

- Polycyclic Aromatic Hydrocarbons (PAHs) | ToxFAQs™. (n.d.). Agency for Toxic Substances and Disease Registry (ATSDR), CDC.
- Polycyclic aromatic hydrocarbons and associated occupational exposures. (2012). IARC Monographs on the Evaluation of Carcinogenic Risks to Humans, Volume 100F. NCBI.
- **3-METHYLCHRYSENE** (CAS 3351-31-3). (n.d.). LookChem.
- Basis of OSHA Carcinogen Listing for Individual Chemicals. (2017). U.S. Environmental Protection Agency (EPA).
- Toxics Release Inventory (TRI) Basis of OSHA Carcinogens. (2011). U.S. Environmental Protection Agency (EPA).
- Appendix A Disposal Procedures by Chemical. (2022). University of Wisconsin-Madison.
- Chrysene, 3-methyl- - Substance Details. (n.d.). Substance Registry Services (SRS), U.S. Environmental Protection Agency (EPA).
- LIST OF LISTS: Consolidated List of Chemicals Subject to the Emergency Planning and Community Right-to-Know Act (EPCRA), Comprehensive Environmental Response, Compensation and Liability Act (CERCLA) and Section 112(r) of the Clean Air Act. (2025). U.S. Environmental Protection Agency (EPA).
- Hazardous Waste Characteristics. (2025). U.S. Environmental Protection Agency (EPA).
- Hazardous Waste. (n.d.). U.S. Environmental Protection Agency (EPA).
- Frequent Questions About Hazardous Waste Identification. (n.d.). U.S. Environmental Protection Agency (EPA).

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Sources

- 1. lookchem.com [lookchem.com]
- 2. Polycyclic Aromatic Hydrocarbons (PAHs) [idph.state.il.us]
- 3. brio-medical.com [brio-medical.com]
- 4. Polycyclic Aromatic Hydrocarbons (PAHs) | ToxFAQs™ | ATSDR [www.cdc.gov]
- 5. 3-Methylchrysene | C19H14 | CID 18781 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 7. und-nd.newlook.safeschoolssds.com [und-nd.newlook.safeschoolssds.com]

- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. epa.gov [epa.gov]
- 10. epa.gov [epa.gov]
- 11. solutions.covestro.com [solutions.covestro.com]
- 12. PRODUCTION, IMPORT/EXPORT, USE, AND DISPOSAL - Toxicological Profile for Polycyclic Aromatic Hydrocarbons - NCBI Bookshelf [ncbi.nlm.nih.gov]
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